Executive Summary: The Nomenclature Identity

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Compound of Interest	
Compound Name:	*PF-4136309*
CAS No.:	*1341224-83-6; 857679-55-1*
Cat. No.:	*B2544593*

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PF-4136309 and INCB8761 are identical chemical entities.[1][3]

- INCB8761: The designation assigned by the originator, Incyte Corporation, during the discovery phase.[1]
- **PF-4136309**: The designation assigned by Pfizer upon licensing or co-development for clinical progression.[1]

For the purpose of this guide, the compound will be referred to as **PF-4136309**/INCB8761 to maintain continuity. This molecule represents a "Second-Generation" CCR2 antagonist designed to overcome the metabolic and selectivity liabilities of predecessors like INCB3284.[1]

Chemical Architecture & Structural Logic

The efficacy of **PF-4136309**/INCB8761 stems from its highly specific stereochemical configuration, which locks the molecule into a bioactive conformation that fits the orthosteric pocket of the Chemokine Receptor 2 (CCR2).[1]

Structural Decomposition

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The molecule is built upon a (S)-3-aminopyrrolidine scaffold, acting as a central linker between two critical pharmacophores:[1]

Domain	Chemical Moiety	Function
Core Scaffold	(S)-3-aminopyrrolidine	Provides the chiral backbone, directing the spatial orientation of the flanking groups.[1]
Right-Hand Side (RHS)	3-(trifluoromethyl)benzamide linked via a glycine spacer	Engages the hydrophobic pocket of CCR2; the CF3 group enhances metabolic stability and lipophilicity.[1]
Left-Hand Side (LHS)	4-hydroxy-4-(5-(pyrimidin-2-yl)pyridin-2-yl)cyclohexyl	The "warhead" for receptor affinity.[1] The heteroaryl rings mimic the natural chemokine interaction.[1]

Critical Stereochemistry

The biological activity is strictly dependent on the stereochemistry at two centers:[1]

- Pyrrolidine C3: Must be the (S)-enantiomer.[1][4]
- Cyclohexyl Ring: The amino and hydroxyl groups adopt a trans-diaxial orientation.[1]
    - Crystallographic Insight: In the bioactive state, the cyclohexyl ring assumes a chair conformation where the bulky heteroaryl group (5-(pyrimidin-2-yl)pyridin-2-yl) sits in the equatorial position (for stability), forcing the amino and hydroxyl groups into axial positions.[1] This axial projection is crucial for hydrogen bonding within the receptor active site.[1]

Mechanism of Action: The CCR2-CCL2 Axis[1]

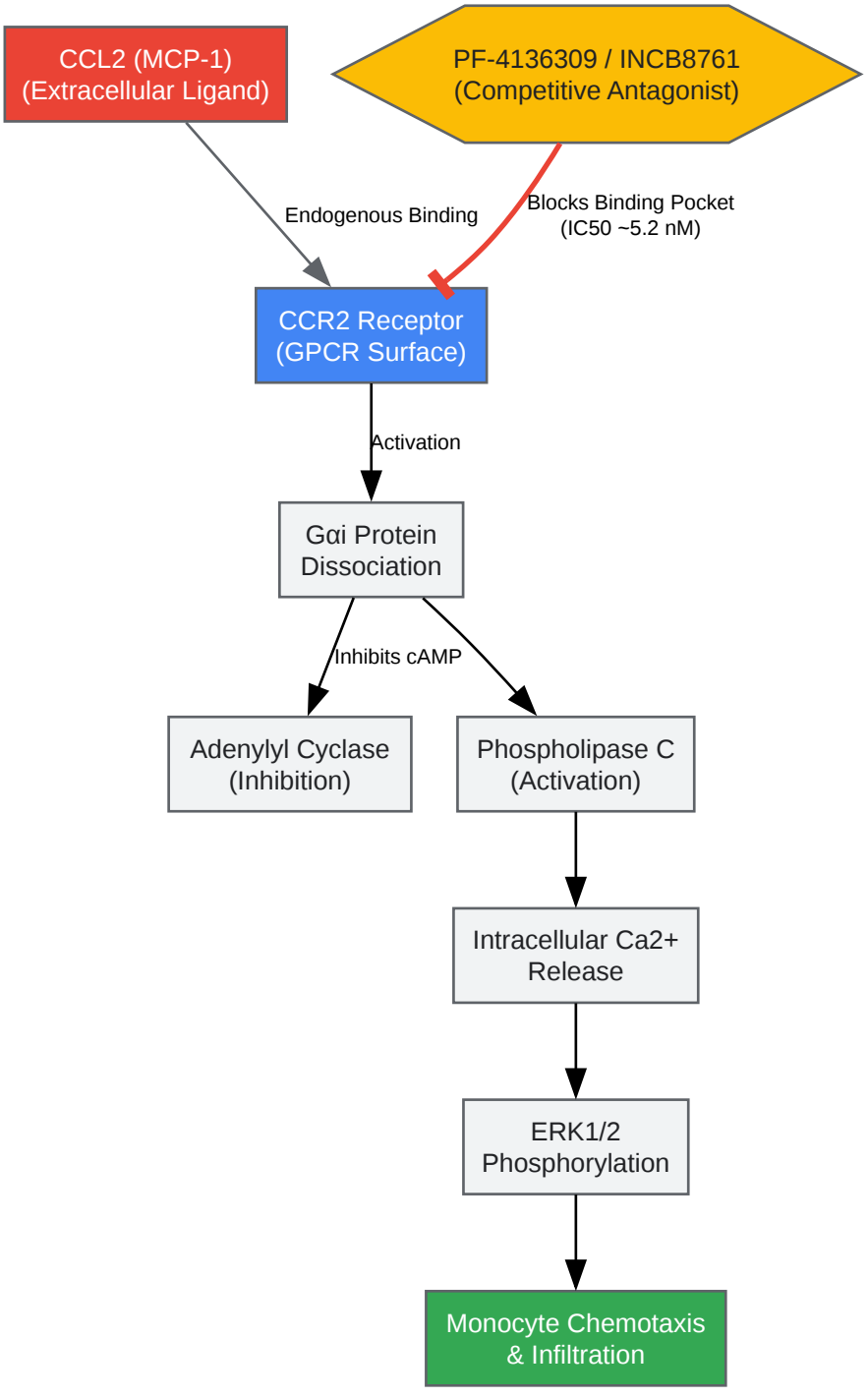
PF-4136309/INCB8761 functions as a potent, competitive antagonist of CCR2.[1][2][3][4][5][6][7] By occupying the receptor, it blocks the binding of its endogenous ligand, CCL2 (MCP-1),

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thereby halting the signaling cascade responsible for monocyte recruitment to inflammatory sites.[1]

Signaling Pathway Diagram

The following diagram illustrates the blockade point within the pro-inflammatory signaling cascade.



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Caption: **PF-4136309** competitively inhibits CCR2, preventing G-protein coupling and downstream chemotaxis.[1]

Experimental Protocols & Validation

To validate the identity and potency of **PF-4136309**/INCB8761, the following protocols are established standards. These assays confirm the compound's ability to inhibit ligand binding and functional migration.[1]

Protocol A: CCR2 Radioligand Binding Assay

Objective: Determine the affinity (

or

) of the compound for human CCR2.[1]

- Cell Preparation: Use WEHI-274.1 cells or CHO cells stably transfected with human CCR2 (hCCR2).[1]
- Membrane Isolation: Harvest cells, lyse via nitrogen cavitation, and isolate membranes via ultracentrifugation (100,000 x g for 60 min).
- Reaction Setup:
  - Buffer: 50 mM HEPES, 5 mM MgCl2, 1 mM CaCl2, 0.5% BSA, pH 7.4.[1]
  - Tracer: [

    I]-CCL2 (MCP-1) at ~0.1 nM final concentration.[1]
  - Compound: Serial dilutions of **PF-4136309** (e.g., 0.1 nM to 10 µM) in DMSO (final DMSO < 1%).[1]
- Incubation: 60–90 minutes at room temperature to reach equilibrium.

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- Termination: Rapid filtration through PEI-soaked GF/B glass fiber filters using a cell harvester.
- Quantification: Measure retained radioactivity via liquid scintillation counting.
- Analysis: Fit data to a one-site competition model.
  - Target Criteria:

    (Human CCR2).[1][3][6]

Protocol B: Chemotaxis (Migration) Assay

Objective: Assess functional efficacy in blocking monocyte migration.[1][4]

- Chamber Setup: Use a 96-well transwell system (e.g., Neuro Probe ChemoTx) with 5 µm pore size polycarbonate filters.[1]
- Chemoattractant: Add rhCCL2 (recombinant human CCL2) at

  concentration (typically 10 nM) to the bottom chamber.[1]
- Compound Treatment: Pre-incubate human PBMCs or CCR2+ cells with **PF-4136309** for 30 minutes at 37°C.[1]
- Migration: Load cells onto the top of the filter.[1] Incubate for 2–4 hours at 37°C, 5% CO2.
- Detection:
  - Remove non-migrated cells from the top.[1]
  - Quantify migrated cells in the bottom chamber using ATP-luminescence (CellTiter-Glo) or DNA-dye (CyQuant).[1]
- Analysis: Calculate % Inhibition relative to DMSO control.
  - Target Criteria:

    (Human chemotaxis).[1][3]

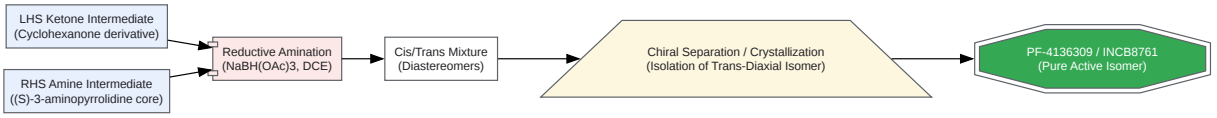
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Synthesis & Manufacturing Logic

The synthesis of **PF-4136309** is a convergent process, joining the complex "Left-Hand Side" (LHS) ketone with the "Right-Hand Side" (RHS) amine.[1]

Synthesis Flowchart

The following diagram outlines the logical assembly of the molecule, highlighting the critical reductive amination step that sets the stereochemistry.



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Caption: Convergent synthesis via reductive amination. The critical step is isolating the trans-diaxial isomer.[1]

Key Synthetic Steps

- LHS Construction: Lithiation of 2,5-dibromopyridine and coupling with 1,4-cyclohexanedione monoethylene ketal, followed by Suzuki-Miyaura coupling to attach the pyrimidine ring.[1]
- RHS Construction: Acylation of (S)-3-(Boc-amino)pyrrolidine with the trifluoromethylbenzamide moiety.[1]
- Convergence: The LHS ketone is reacted with the RHS amine under reductive amination conditions (Sodium triacetoxyborohydride).[1]
- Purification: The reaction yields a mixture of cis and trans isomers.[1] The active trans-diaxial isomer (**PF-4136309**) is isolated via silica gel chromatography or crystallization.[1]

Comparative Profile: **PF-4136309** vs. Predecessors

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While **PF-4136309** and INCB8761 are the same, the "comparison" relevant to researchers is against the first-generation compound, INCB3284.[1]

Feature	INCB3284 (Gen 1)	PF-4136309 / INCB8761 (Gen 2)	Advantage
hERG Inhibition	Moderate	Low ( )	Reduced cardiac safety risk.[1]
Metabolic Stability	Moderate	High	Improved half-life and oral bioavailability (78%).[1]
Selectivity	High	Ultra-High	No significant activity against >50 other GPCRs/channels.[1]
Stereochemistry	(R)-pyrrolidine core	(S)-pyrrolidine core	Optimized fit for the receptor pocket.[1]

References

- Discovery of INCB8761/**PF-4136309**, a Potent, Selective, and Orally Bioavailable CCR2 Antagonist. Source: ACS Medicinal Chemistry Letters (2011) [Link][1]
- CCR2 Antagonist **PF-4136309** Clinical Trials. Source: ClinicalTrials.gov [Link][1][2]

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